

An In-depth Technical Guide to 1-(4-Pyridyl)ethylamine

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Compound of Interest

Compound Name: 1-(4-Pyridyl)ethylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **1-(4-Pyridyl)ethylamine**, a key building block in medicinal chemistry and pharmaceutical development. Its versatile structure is utilized in the synthesis of a wide range of biologically active compounds.

Core Physicochemical Data

The essential quantitative data for **1-(4-Pyridyl)ethylamine**, including its molecular formula and molecular weight, are summarized below. These properties are fundamental for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₀ N ₂	[1][2][3]
Molecular Weight	122.17 g/mol	[1][2][4]
Appearance	Colourless to pale yellow oil	[1]
Purity (Typical)	≥ 95%	[1]
IUPAC Name	1-(Pyridin-4-yl)ethanamine	[2][3]
CAS Number	50392-78-4	[1]

Experimental Protocols

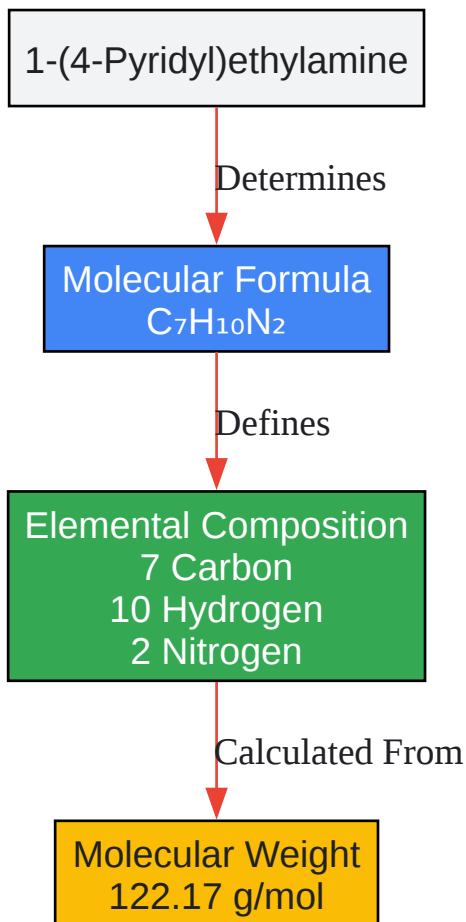
The determination of the molecular weight and formula of a compound like **1-(4-Pyridyl)ethylamine** relies on standard, well-established analytical chemistry techniques. While specific research papers detailing the initial determination for this particular molecule are not commonly cited, the protocols would follow these general methodologies:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
 - **Methodology:** A sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The peak corresponding to the molecular ion (M^+) or a protonated version ($[M+H]^+$) reveals the molecular weight.
- **Elemental Analysis:** This method determines the percentage composition of each element (Carbon, Hydrogen, Nitrogen) in the compound.
 - **Methodology:** A sample is combusted in a controlled environment, and the resulting gases (CO_2 , H_2O , N_2) are quantitatively measured. The percentages are then used to calculate the empirical formula, which can be converted to the molecular formula if the molecular weight is known.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and the ratio of different types of protons. This structural information validates the molecular formula derived from other methods.
 - **Methodology:** The sample is placed in a strong magnetic field and irradiated with radio waves, causing the nuclei of the atoms to resonate. The resulting spectrum provides detailed information about the chemical environment of each atom.

Logical Relationships

The relationship between the compound's name, its constituent elements, and its calculated molecular properties can be visualized as a clear hierarchical flow.

Logical Relationship of Chemical Properties



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Caption: Relationship between chemical identity, formula, and molecular weight.

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